

Technical Support Center: GR 205171 In-Vivo Formulation Guide

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Compound of Interest

Compound Name: GR 205171

Cat. No.: B1217763

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Welcome to the technical support center for **GR 205171** (also known as Vofopitant). This guide is designed for researchers, scientists, and drug development professionals to provide practical, field-tested advice on overcoming the common challenges associated with the solubility and formulation of **GR 205171** for in-vivo studies. Our goal is to provide you with the causal understanding behind formulation choices to ensure your experiments are both successful and reproducible.

Frequently Asked Questions (FAQs)

Q1: What is GR 205171 and what makes its formulation challenging?

GR 205171 is a potent and selective, non-peptide antagonist of the tachykinin neurokinin-1 (NK1) receptor.[1][2] Like many small molecule antagonists developed for CNS targets, it is a lipophilic compound. High lipophilicity often correlates with poor aqueous solubility, which is the primary hurdle in developing formulations for in-vivo administration, especially for intravenous (IV) routes or high-concentration oral dosing.[3] The challenge lies in creating a biocompatible formulation that can maintain the drug in a soluble or uniformly suspended state to ensure consistent and predictable bioavailability.[4]

Q2: How should I prepare a stock solution of GR 205171?

For most non-aqueous soluble compounds, the standard practice is to first create a high-concentration stock solution in an organic solvent.

- **Recommended Solvent:** Dimethyl sulfoxide (DMSO) is the most common and effective solvent for creating stock solutions of poorly soluble compounds.[5][6] It is a powerful polar aprotic solvent that can dissolve a wide array of organic materials.[5]
- **Causality:** Using a high-concentration stock allows you to accurately and easily pipette small volumes for preparing final dosing formulations. This minimizes the amount of organic solvent introduced into the animal, which is critical for avoiding vehicle-related toxicity.[7] DMSO is generally used as a cryoprotectant for cell media, but it's important to be aware that it can have biological effects on its own.[8]
- **Practical Consideration:** When working with DMSO, it is crucial to use appropriate gloves (e.g., butyl rubber or double-gloving with nitrile) as it readily penetrates the skin and can carry dissolved substances with it.[8] Ensure your DMSO is anhydrous and of high purity, as water content can affect the solubility of highly hydrophobic compounds.

Q3: What are suitable vehicles for oral (PO) administration of GR 205171?

For oral gavage, you have two main options: a solution (if the dose is low enough) or, more commonly, a suspension.

- **Aqueous Suspension:** This is the most frequent approach for oral dosing of poorly soluble drugs in toxicology and efficacy studies. A common and effective vehicle is 0.5% to 1% Carboxymethylcellulose (CMC) in water.
 - **Why CMC?** CMC is a suspending agent that increases the viscosity of the solution, which helps to prevent the drug particles from settling. This ensures that a uniform dose is administered with each gavage.[3]

- Co-solvent System: If a solution is required, a co-solvent system can be employed. A widely used combination is PEG 300/Ethanol/DMSO. A formulation comprising 50% DMSO, 40% PEG300, and 10% ethanol has been used to improve the solubility of other poorly soluble compounds for oral administration in mice.[9]
 - Why this mixture? This combination of solvents can effectively solubilize hydrophobic compounds. However, the final concentration of DMSO and ethanol in the dosing solution should be kept to a minimum to avoid toxicity. For acute administration, a final DMSO concentration of 10% is often considered acceptable.[4]

Q4: How can I formulate GR 205171 for intravenous (IV) injection?

IV administration requires the drug to be fully solubilized in a sterile, isotonic vehicle to prevent precipitation in the bloodstream, which can cause embolisms.[10]

- Published Evidence: Studies in dogs have successfully administered **GR 205171** intravenously at a concentration of 1 mg/mL.[10] Human studies have used an IV dose of 25 mg.[7]
- Recommended Approach: A co-solvent system is typically necessary. A common strategy involves:
 - Dissolving **GR 205171** in a minimal amount of a strong solvent like DMSO.
 - Diluting this concentrate with a biocompatible co-solvent such as PEG 300 or Solutol® HS 15.
 - Finally, bringing the solution to the final volume with saline or phosphate-buffered saline (PBS).
- Causality: The key is to avoid precipitation upon dilution with the aqueous vehicle. The order of addition and the ratio of solvents are critical. The final formulation should be visually inspected for any signs of precipitation. The pH of the final dosing solution should be adjusted to be between 5 and 9.[11]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock with aqueous vehicle.	The compound has "crashed out" of solution due to the dramatic change in solvent polarity.	1. Decrease Final Concentration: The simplest solution is to lower the target concentration of GR 205171. 2. Add a Surfactant: Incorporate a non-ionic surfactant like Tween® 80 (e.g., 0.05% final concentration) or Cremophor® EL into your aqueous vehicle before adding the drug concentrate. Surfactants help to form micelles that can encapsulate the hydrophobic drug, keeping it dispersed.[3] 3. Use a Co-solvent System: Instead of diluting directly into a fully aqueous vehicle, use a vehicle containing a co-solvent like propylene glycol or PEG 300.
Inconsistent results or low bioavailability after oral gavage.	1. Poor Suspension: The drug particles may be settling in the dosing vehicle, leading to inconsistent dosing. 2. Particle Size: Large drug particles have a smaller surface area-to-volume ratio, leading to slow dissolution in the GI tract.	1. Optimize Suspension: Ensure your suspension is homogenous. Increase the concentration of the suspending agent (e.g., CMC from 0.5% to 1.0%) or sonicate the suspension just prior to dosing. 2. Particle Size Reduction: If possible, use micronized GR 205171 powder. Reducing particle size increases the surface area, which can significantly improve the rate of dissolution and subsequent absorption.

Vehicle-related toxicity or adverse events in animals.

The concentration of the organic solvent (e.g., DMSO, ethanol) is too high for the chosen route of administration and dosing frequency.

1. Minimize Organic Solvents:

The goal is always to use the lowest possible amount of organic solvent. Never use 100% DMSO for injection. For oral studies, try to keep the final DMSO concentration below 10%.[4]

2. Switch to a Suspension: For oral studies, transitioning from a co-solvent solution to an aqueous suspension (like in CMC) will eliminate most solvent-related toxicity issues.[3]

3. Conduct a Vehicle-Only Control: Always include a group of animals that receives only the vehicle to differentiate between vehicle effects and compound toxicity.

Experimental Protocols & Methodologies

Protocol 1: Preparation of a 10 mg/mL Stock Solution in DMSO

Objective: To create a concentrated stock solution for further dilution.

Materials:

- **GR 205171** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Analytical balance

Procedure:

- Weigh out 10 mg of **GR 205171** powder and place it into a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can assist with dissolution if needed.
- Visually inspect the solution to ensure there are no visible particles.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an Oral Suspension (1 mg/mL in 0.5% CMC)

Objective: To prepare a homogenous suspension for oral gavage.

Materials:

- **GR 205171** stock solution (10 mg/mL in DMSO)
- 0.5% (w/v) Carboxymethylcellulose (CMC) in sterile water
- Sterile conical tubes

Procedure:

- Prepare the 0.5% CMC vehicle by slowly adding 0.5 g of CMC powder to 100 mL of sterile water while stirring vigorously. It may be necessary to heat gently (to ~40-50°C) to fully dissolve. Let the solution cool to room temperature.
- For a final volume of 10 mL at 1 mg/mL, you will need 1 mg of **GR 205171** per mL.
- In a 15 mL conical tube, add 9 mL of the 0.5% CMC vehicle.

- Add 1 mL of the 10 mg/mL **GR 205171** DMSO stock solution to the CMC vehicle. This results in a final DMSO concentration of 10%.
- Vortex the tube vigorously for at least 2 minutes to ensure the formation of a fine, uniform suspension.
- Crucial Step: Vortex the suspension again immediately before drawing each dose into the gavage syringe to prevent settling and ensure dose accuracy.

Visualized Workflows

Caption: Decision tree for selecting a **GR 205171** formulation strategy.

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